

Introduction: The Role of Isotopic Labeling in Advancing Analytical Precision

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Compound of Interest

Compound Name: *N-Methyl-d3-2-pyrrolidinone-d6*

CAS No.: 185964-60-7

Cat. No.: B063343

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In the landscape of modern pharmaceutical research and development, the demand for analytical precision is paramount. The ability to accurately quantify compounds in complex biological matrices is a cornerstone of pharmacokinetics, toxicology, and clinical trial data. **N-Methyl-d3-2-pyrrolidinone-d6**, a deuterated analog of N-Methyl-2-pyrrolidone (NMP), has emerged as a critical tool in meeting this demand. NMP is a widely used organic solvent in the pharmaceutical industry, valued for its high solubilizing capacity[1]. Consequently, monitoring its presence and the levels of its metabolites in biological systems is essential for both occupational health and patient safety assessments[2].

This guide provides a comprehensive overview of **N-Methyl-d3-2-pyrrolidinone-d6**, delving into its fundamental properties, synthesis, and critical applications. As a stable isotope-labeled (SIL) compound, its primary utility lies in its function as an internal standard for quantitative analysis by mass spectrometry (MS) and as a specialized solvent in Nuclear Magnetic Resonance (NMR) spectroscopy[3][4]. By offering a near-identical chemical behavior to its unlabeled counterpart but with a distinct mass, it enables a level of analytical accuracy that is indispensable in regulated drug development environments.

Core Physicochemical Properties

N-Methyl-d3-2-pyrrolidinone-d6 is specifically engineered to have deuterium atoms replacing hydrogen atoms at both the N-methyl group and across the pyrrolidinone ring[3]. This extensive labeling results in a significant mass shift, making it easily distinguishable from the native compound in mass spectrometric analyses.

Property	Value	Source(s)
CAS Number	185964-60-7	[5][6]
Molecular Formula	C ₅ D ₉ NO	[5]
Molecular Weight	108.19 g/mol	[5][6]
Synonyms	1-Methyl-d3-2-pyrrolidinone-d6, Deuterated methylpyrrolidinone	[5]
Isotopic Purity	≥98 atom % D	[5]
Mass Shift vs. Unlabeled	M+9	
Boiling Point	202 °C (lit.)	[7]
Density	1.125 g/mL at 25 °C	
Appearance	Colorless Liquid	[8]

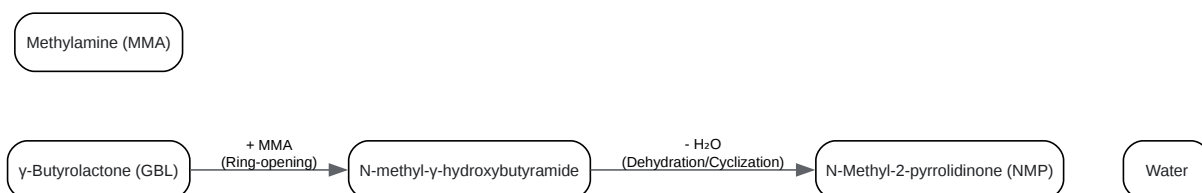
Synthesis and Isotopic Incorporation

The synthesis of **N-Methyl-d3-2-pyrrolidinone-d6** is a multi-stage process that begins with the production of its non-deuterated precursor, NMP.

Foundational Synthesis of N-Methyl-2-pyrrolidinone (NMP)

The industrial synthesis of NMP is primarily achieved through the reaction of gamma-butyrolactone (GBL) with monomethylamine (MMA)[9][10]. This reaction proceeds in two main steps:

- Ring-opening and Amidation: GBL reacts with methylamine to form the intermediate, N-methyl-γ-hydroxybutyramide[9].
- Dehydration and Cyclization: This intermediate undergoes intramolecular dehydration at elevated temperatures to yield NMP and water[9]. To drive the reaction to completion and simplify purification, an excess of methylamine is typically used[9].



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Caption: Foundational synthesis of NMP from GBL and MMA.

Deuteration Methodologies

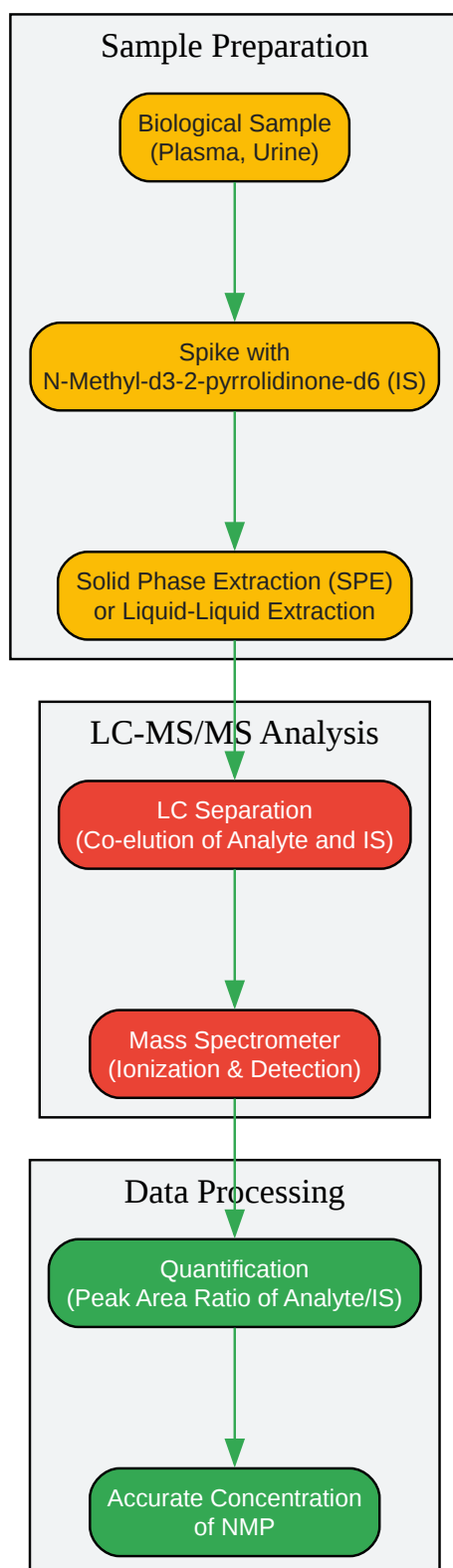
To produce **N-Methyl-d3-2-pyrrolidinone-d6**, the pre-formed NMP molecule undergoes catalytic hydrogen-deuterium (H/D) exchange reactions[3]. Achieving the specific deuteration pattern, with deuterium atoms on both the methyl group and the pyrrolidinone ring, requires precise control over the reaction conditions. The protons on the carbon atoms alpha to the carbonyl group and the nitrogen are more acidic and thus more susceptible to exchange, which can be leveraged for targeted deuteration[3].

Core Application: Internal Standard in Mass Spectrometry

The quintessential role of **N-Methyl-d3-2-pyrrolidinone-d6** in drug development is as an internal standard (IS) for quantitative bioanalysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)[2][4][11][12].

Causality Behind its Efficacy as an Internal Standard

An ideal internal standard co-elutes with the analyte of interest and experiences identical effects from sample preparation (e.g., extraction recovery) and ionization in the mass spectrometer. Because **N-Methyl-d3-2-pyrrolidinone-d6** is chemically identical to NMP, it fulfills these criteria almost perfectly. Its slightly different physicochemical properties due to the heavier deuterium atoms are generally negligible in chromatographic separation and extraction efficiency. However, its M+9 mass difference allows the mass spectrometer to detect and quantify it and the unlabeled NMP simultaneously and without interference. This ratiometric approach corrects for variations in sample handling and instrument response, leading to highly accurate and precise quantification.



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Sources

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